

LMK-235 specificity profile across HDAC isoforms

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Compound Focus: Lmk-235

CAS No.: 1418033-25-6

Cat. No.: S548546

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LMK-235 HDAC Isoform Specificity

| HDAC Isoform | Class | IC ₅₀ (nM) | Relative Selectivity (vs. HDAC5) |
|--------------|-------|-----------------------|----------------------------------|
| HDAC5 | IIa | 4.22 [1] [2] | 1x (Reference) |
| HDAC4 | IIa | 11.9 [1] [2] | ~3x |
| HDAC6 | IIb | 55.7 [1] [2] | ~13x |
| HDAC1 | I | 320 [1] [2] | ~76x |
| HDAC11 | IV | 852 [1] [2] | ~202x |
| HDAC2 | I | 881 [1] [2] | ~209x |
| HDAC8 | I | 1278 [1] [2] | ~303x |

Experimental Data and Context

The provided IC₅₀ values are primarily derived from **fluorogenic enzyme assays** using recombinant human HDAC proteins [2]. Key aspects of its selectivity are confirmed across multiple studies:

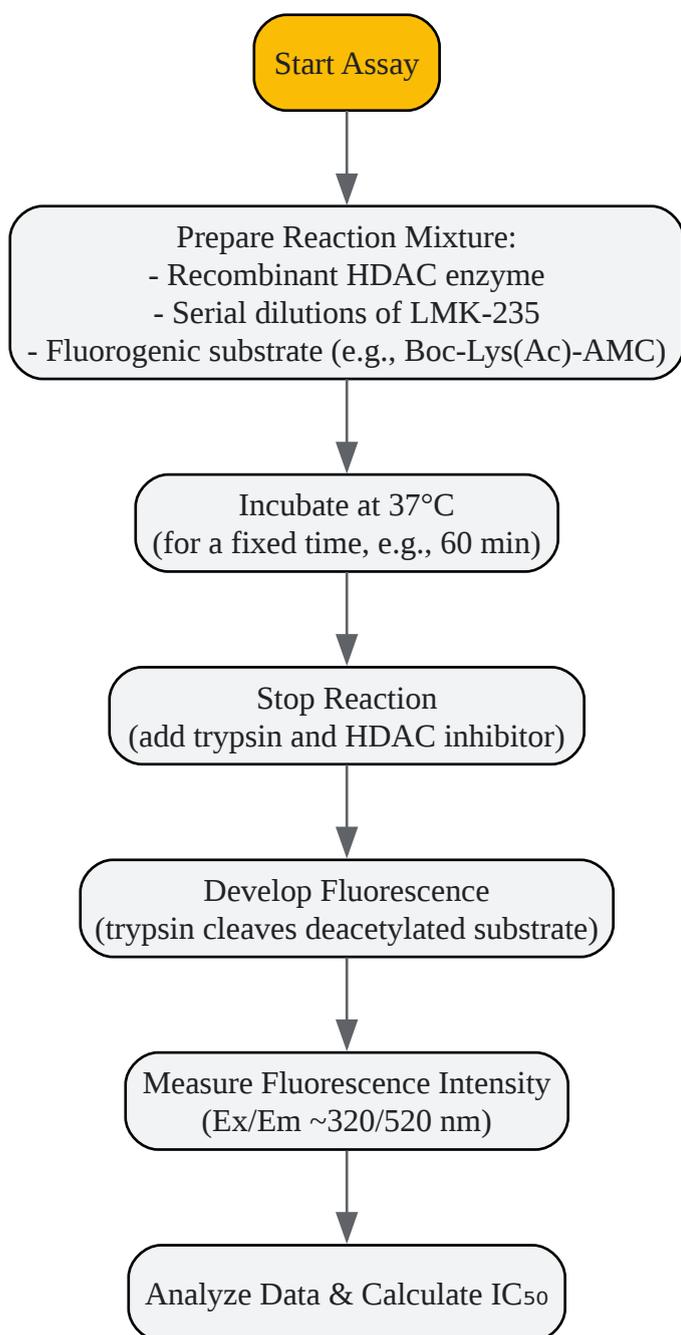
- **Core Selectivity:** **LMK-235** exhibits **low nanomolar potency** for HDAC4 and HDAC5, while showing **little to no detectable inhibition** of HDAC3 and HDAC10 at concentrations up to 10 μM [2].
- **Comparative Potency:** This selectivity profile is distinct from first-generation inhibitors like **vorinostat** and **Trichostatin A (TSA)**, which are non-selective, pan-HDAC inhibitors [2].

Key Experimental Protocols

The data in the table above were typically generated through the following standardized methodologies.

In Vitro Fluorogenic HDAC Inhibition Assay

This is the primary method for determining IC₅₀ values against various HDAC isoforms [2]. The workflow involves incubating the enzyme with the inhibitor and a substrate, then measuring the fluorescent signal released upon deacetylation.



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Whole-Cell HDAC Inhibition Assay

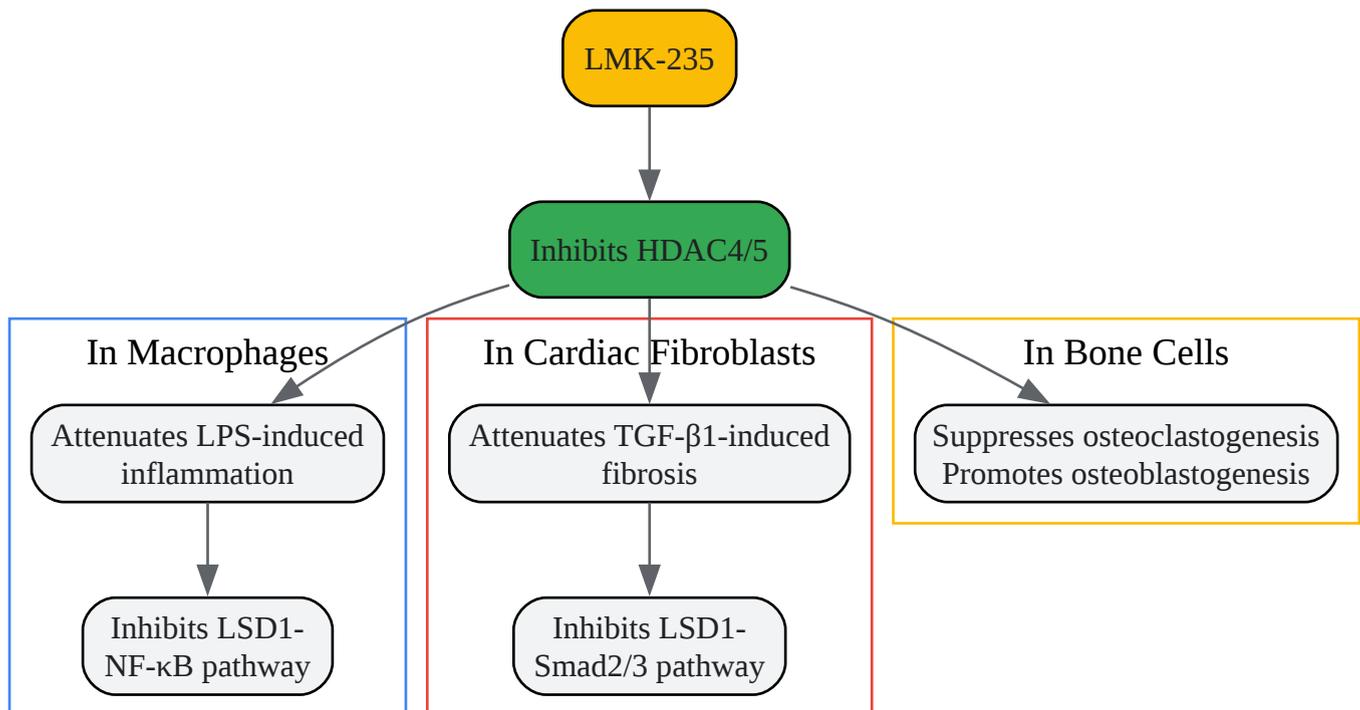
This protocol validates cellular activity and membrane permeability, measuring HDAC inhibition in a more physiologically relevant context [2].

- **Cell Seeding:** Plate human cancer cell lines (e.g., A2780, Cal27) in 96-well plates [2].

- **Compound Treatment:** Incubate cells with increasing concentrations of **LMK-235** for a set period (e.g., 18 hours) [2].
- **Substrate Incubation:** Add a cell-permeable, fluorogenic HDAC substrate (e.g., Boc-Lys(ϵ -Ac)-AMC) to the culture medium and incubate for several hours [2].
- **Signal Development & Readout:** Add a stop/development solution containing trypsin and a pan-HDAC inhibitor. Trypsin cleaves the deacetylated substrate, releasing a fluorescent group. Fluorescence intensity is measured and is inversely proportional to HDAC activity [2].

Research Applications and Mechanistic Insights

LMK-235's selectivity enables research into class IIa HDAC functions. Studies show it modulates key signaling pathways in different cell types, as illustrated by the consolidated findings from recent research below.



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Pharmaceutical Implications

The high selectivity of **LMK-235** is a valuable asset in drug development. **Isoform-selective HDAC inhibitors** are generally associated with more predictable pharmacology and a **better safety and tolerability profile** compared to non-selective, pan-HDAC inhibitors, which often cause side effects like fatigue, gastrointestinal issues, and thrombocytopenia [3] [4].

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References

1. | CAS 1418033-25-6 | SCBT - Santa Cruz Biotechnology LMK 235 [scbt.com]
2. | LMK 4/5 inhibitor | CAS 1418033-25-6 | Buy 235 - HDAC from... LMK 235 [invivochem.com]
3. Recent Insights into the Creation of Histone Deacetylase ... [pmc.ncbi.nlm.nih.gov]
4. LMK-235 suppresses osteoclastogenesis and promotes ... [nature.com]

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